

Nucleophilic Addition to the Aldehyde of 2-Ethynylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethynylbenzaldehyde**

Cat. No.: **B1209956**

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Abstract

This technical guide provides an in-depth exploration of nucleophilic addition reactions to the aldehyde functionality of **2-ethynylbenzaldehyde**. This versatile building block, possessing both a reactive aldehyde and an ethynyl group, serves as a gateway to a diverse array of molecular architectures, including propargyl alcohols, isoquinolinium salts, and other heterocyclic systems with significant potential in medicinal chemistry. This document details the reaction mechanisms, provides specific experimental protocols for various classes of nucleophiles, and presents quantitative data in structured tables. Furthermore, it elucidates the biological relevance of the resulting products, with a focus on their interaction with key signaling pathways implicated in disease, offering valuable insights for drug discovery and development.

Introduction

2-Ethynylbenzaldehyde is a bifunctional aromatic compound that has garnered considerable interest in organic synthesis and medicinal chemistry. The presence of a highly electrophilic aldehyde carbon and a nucleophilic terminal alkyne within the same molecule allows for a rich and diverse reactivity profile. Nucleophilic addition to the aldehyde group is a fundamental transformation that not only modifies the aldehyde but also sets the stage for subsequent intramolecular reactions involving the ethynyl moiety, leading to the construction of complex heterocyclic scaffolds.

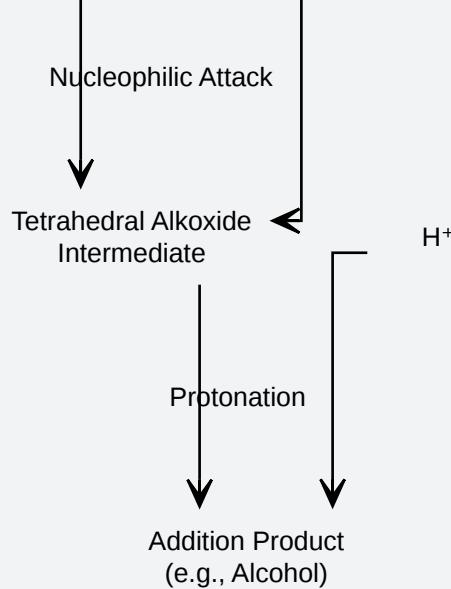
This guide focuses on the primary nucleophilic addition to the aldehyde, covering a range of common nucleophiles, and explores the subsequent cyclization and aromatization reactions where applicable. The resulting products, particularly isoquinolinium salts and related heterocycles, have shown promise as modulators of critical biological pathways, making **2-ethynylbenzaldehyde** a valuable starting material in the design of novel therapeutic agents.

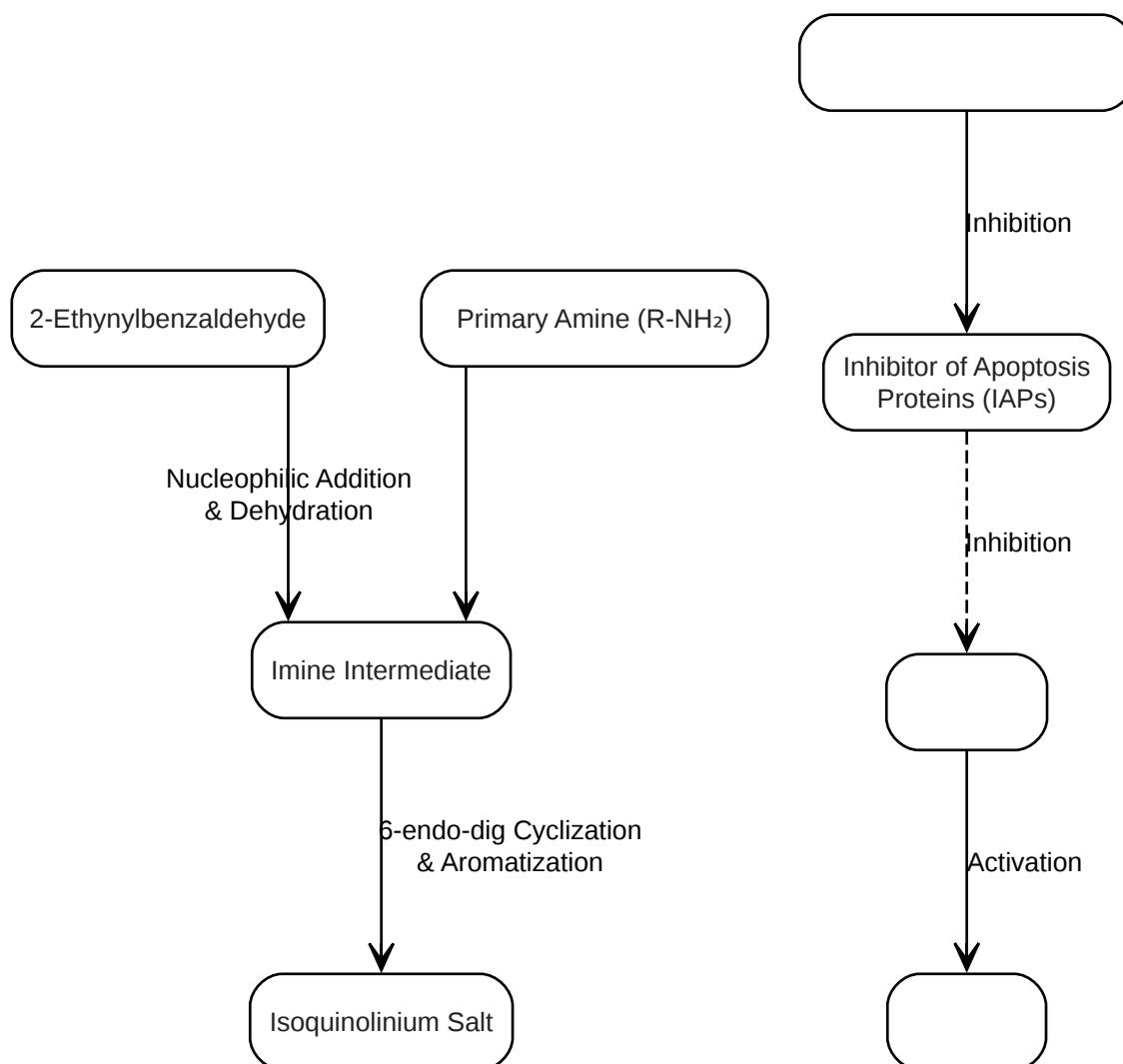
General Mechanism of Nucleophilic Addition

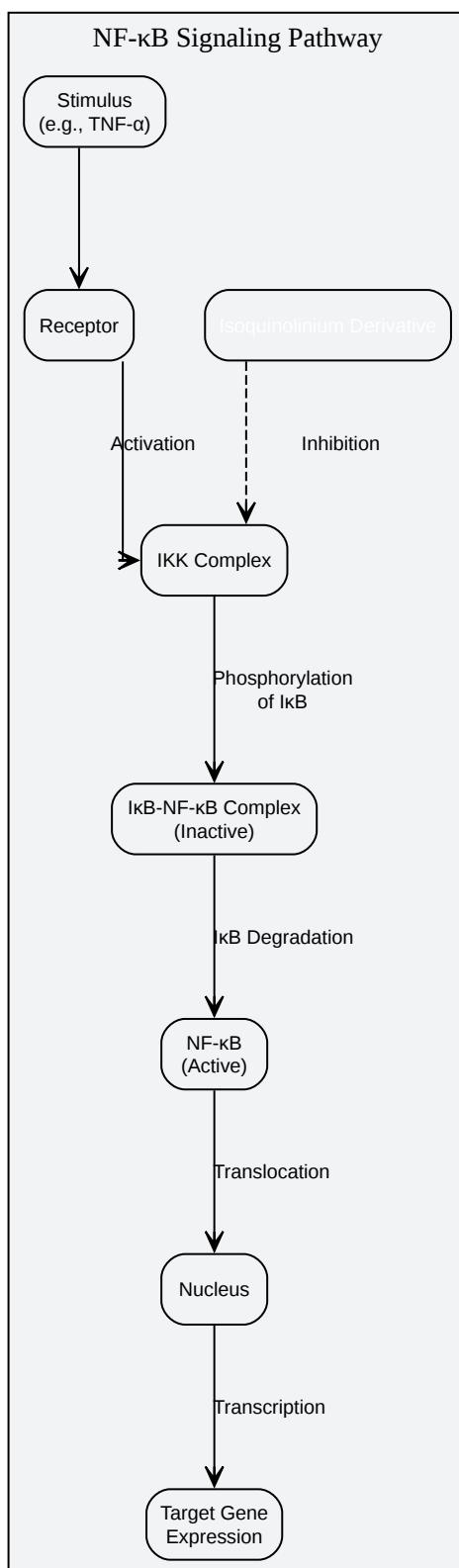
The fundamental reaction involves the attack of a nucleophile on the electrophilic carbonyl carbon of the aldehyde. This leads to the formation of a tetrahedral alkoxide intermediate, which is subsequently protonated to yield the corresponding alcohol. The general mechanism is depicted below.

Nucleophilic Addition to 2-Ethynylbenzaldehyde

2-Ethynylbenzaldehyde
(Electrophile) Nucleophile (Nu^-)







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